

# Allura Red AC: A Versatile Tracer Dye for Fluid Dynamics Studies

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## Compound of Interest

Compound Name: E129

Cat. No.: B15611244

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## Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Allura Red AC, a water-soluble synthetic azo dye, is widely recognized for its utility as a tracer in fluid dynamics research. Its vibrant red color, high solubility in aqueous solutions, and stability across a range of pH levels make it an excellent candidate for visualizing and quantifying flow patterns. In the context of drug development, understanding fluid dynamics is critical for processes such as dissolution testing, bioreactor design, and characterizing transport phenomena in microfluidic devices. This document provides detailed application notes and experimental protocols for the effective use of Allura Red AC as a tracer dye in these and other fluid dynamics studies.

## Properties of Allura Red AC

A comprehensive understanding of the physicochemical properties of Allura Red AC is essential for its proper application as a tracer dye.

Property	Value	Reference
Synonyms	FD&C Red No. 40, Food Red 17, E129	[1]
Molecular Formula	$C_{18}H_{14}N_2Na_2O_8S_2$	[2]
Molecular Weight	496.42 g/mol	[2]
Appearance	Dark red powder or granules	[1]
Solubility in Water	High	[1]
Maximum Absorbance ( $\lambda_{max}$ )	~504 nm in water	[2]
Stability	Stable in a wide pH range	[3]

## Applications in Fluid Dynamics

The primary application of Allura Red AC in fluid dynamics is for qualitative and quantitative flow visualization.

- Qualitative Flow Visualization:** The intense color of Allura Red AC allows for the direct observation of flow patterns, including streamlines, vortices, and mixing zones. This is invaluable for understanding the fluid behavior around solid objects, in stirred tanks, or within complex geometries.
- Quantitative Concentration Measurement:** The concentration of Allura Red AC in a solution can be accurately determined using UV-Visible spectrophotometry. By creating a calibration curve, researchers can quantify the dispersion and dilution of the tracer, providing insights into mixing efficiency and residence time distributions.
- Pesticide Spray Deposition:** Studies have successfully used Allura Red AC as a tracer to determine the spray deposition of pesticides on target crops, demonstrating its utility in agricultural fluid dynamics.[4]

## Experimental Protocols

### Preparation of Stock and Working Solutions

A precise and consistent method for preparing tracer solutions is fundamental to reproducible experiments.

Objective: To prepare a concentrated stock solution and a series of diluted working solutions of Allura Red AC.

Materials:

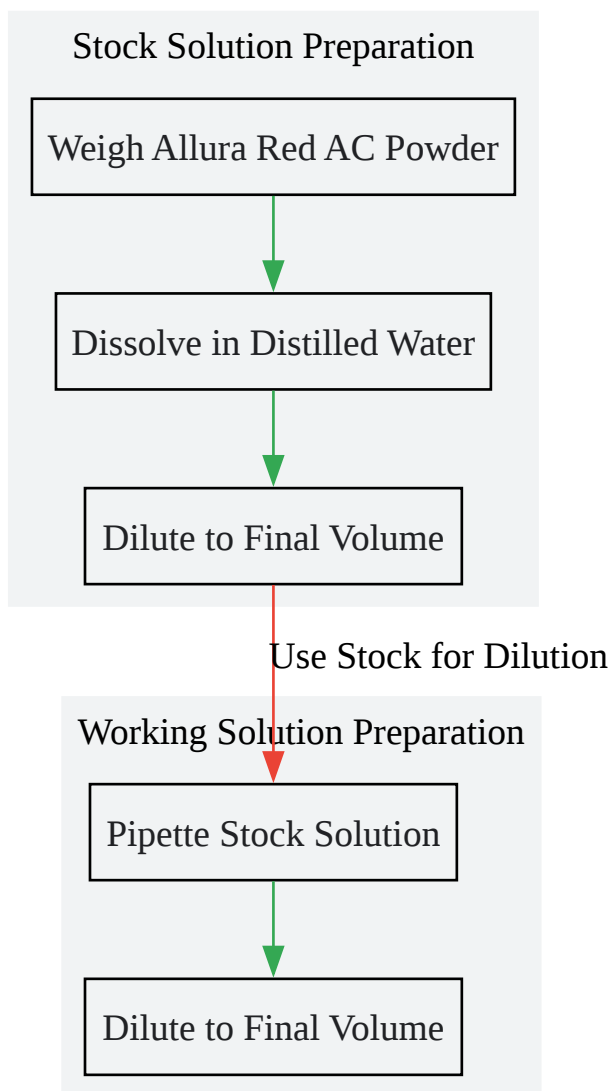
- Allura Red AC powder (analytical grade)
- Distilled or deionized water
- Volumetric flasks (various sizes, e.g., 100 mL, 500 mL, 1000 mL)
- Pipettes (various sizes)
- Analytical balance

Protocol:

- Stock Solution (e.g., 1 g/L):
  1. Accurately weigh 1.000 g of Allura Red AC powder using an analytical balance.
  2. Transfer the powder to a 1000 mL volumetric flask.
  3. Add approximately 500 mL of distilled water to the flask and swirl gently to dissolve the powder completely.
  4. Once dissolved, add distilled water to the calibration mark of the flask.
  5. Stopper the flask and invert it several times to ensure a homogenous solution.
- Working Solutions:
  1. Prepare a series of working solutions by diluting the stock solution. For example, to prepare a 100 mg/L solution, pipette 10 mL of the 1 g/L stock solution into a 100 mL volumetric flask and dilute to the mark with distilled water.

2. Label all solutions clearly with their concentration and date of preparation.

#### Logical Relationship for Solution Preparation



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Caption: Workflow for preparing stock and working solutions of Allura Red AC.

## Quantitative Analysis using UV-Visible Spectrophotometry

This protocol outlines the steps for determining the concentration of Allura Red AC in a sample.

Objective: To create a calibration curve and determine the concentration of an unknown Allura Red AC solution.

Materials:

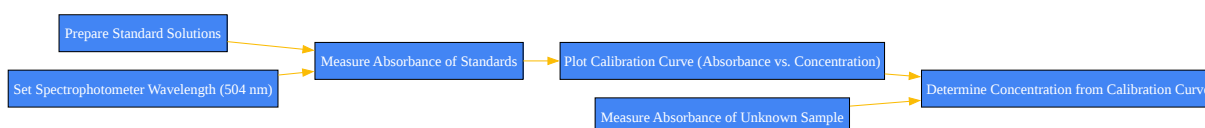
- UV-Visible Spectrophotometer
- Cuvettes (quartz or glass)
- Prepared working solutions of Allura Red AC
- Unknown sample containing Allura Red AC
- Distilled water (for blank)

Protocol:

- Spectrophotometer Setup:
  1. Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.
  2. Set the wavelength to the maximum absorbance of Allura Red AC (~504 nm).
- Calibration Curve:
  1. Fill a cuvette with distilled water to serve as a blank and zero the spectrophotometer.
  2. Measure the absorbance of each of the prepared working solutions, starting from the least concentrated.
  3. Rinse the cuvette with the next solution to be measured before filling it.
  4. Record the absorbance values for each concentration.
  5. Plot a graph of absorbance versus concentration. The resulting linear relationship is the calibration curve.
- Unknown Sample Measurement:

1. Measure the absorbance of the unknown sample.
2. Using the equation of the line from the calibration curve ( $y = mx + c$ , where  $y$  is absorbance and  $x$  is concentration), calculate the concentration of Allura Red AC in the unknown sample.

### Experimental Workflow for Spectrophotometric Analysis



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Caption: Workflow for quantitative analysis of Allura Red AC using spectrophotometry.

## Flow Visualization in a Water Channel

This protocol provides a general guideline for using Allura Red AC for flow visualization.

Objective: To visualize the flow patterns around an object in a water channel.

Materials:

- Water channel or flow cell
- Object of interest (e.g., an airfoil, cylinder)
- Allura Red AC working solution (concentration to be optimized, start with 10-100 mg/L)
- Dye injection system (e.g., syringe pump, gravity feed with a fine needle)
- Lighting system (e.g., white light sheet)
- Camera for recording observations

#### Protocol:

- Setup:

1. Position the object of interest in the test section of the water channel.
2. Set up the lighting to illuminate the area of interest. A light sheet perpendicular to the viewing direction is often effective.
3. Position the camera to capture the flow field.

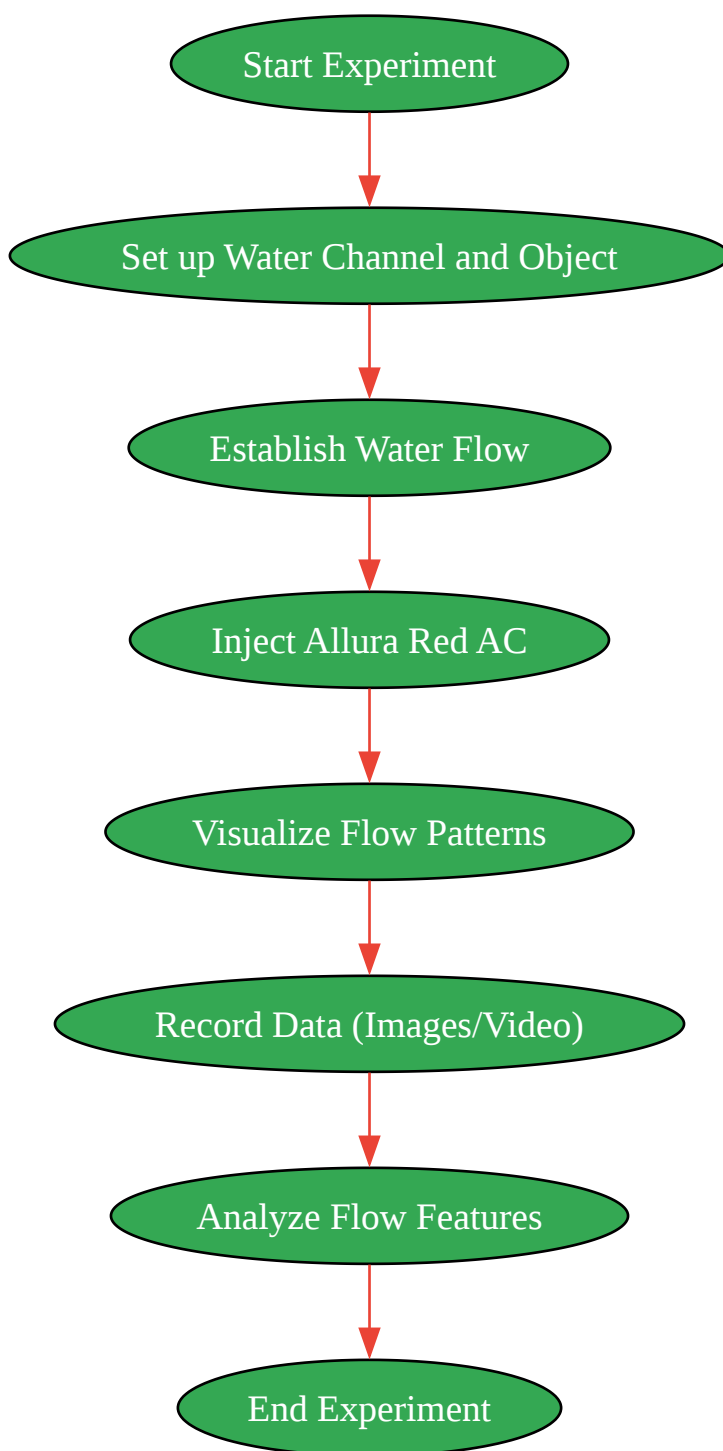
- Dye Injection:

1. Fill the dye injection system with the Allura Red AC working solution.
2. Position the injection needle upstream of the object, ensuring it causes minimal disturbance to the flow.
3. Start the water flow in the channel at the desired velocity.
4. Begin injecting the dye at a slow, steady rate. The injection velocity should ideally match the local flow velocity to avoid altering the flow pattern.

- Observation and Recording:

1. Observe the path of the dye as it interacts with the object.
2. Record videos or take photographs of the flow patterns.
3. Adjust the dye concentration and injection rate as needed to achieve clear visualization.

#### Signaling Pathway for Flow Visualization Experiment



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Caption: Logical flow of a typical flow visualization experiment using a tracer dye.

## Data Presentation: Quantitative Summary

The following table summarizes key quantitative data for the use of Allura Red AC as a tracer dye.

Parameter	Value/Range	Notes	Reference
Stock Solution Concentration	1 - 10 g/L	A higher concentration is useful for serial dilutions.	
Working Solution Concentration (Visualization)	10 - 200 mg/L	Optimal concentration depends on the specific setup and lighting.	
Working Solution Concentration (Spectrophotometry)	1 - 20 mg/L	This range typically provides absorbance values within the linear range of most spectrophotometers.	
Maximum Absorbance ( $\lambda_{\text{max}}$ )	~504 nm	Use this wavelength for quantitative measurements.	<a href="#">[2]</a>
Effect on Viscosity	Negligible at low concentrations (<2% by volume)	At higher concentrations, the dye can alter the rheological properties of the solution.	<a href="#">[3]</a>
Effect on Surface Tension	Can be affected at higher concentrations	This is an important consideration for free-surface flows.	<a href="#">[3]</a>

## Safety and Handling

While Allura Red AC is a common food additive, it is important to follow standard laboratory safety procedures.

- **Personal Protective Equipment:** Wear safety glasses, gloves, and a lab coat when handling the powder and concentrated solutions.
- **Handling:** Avoid inhalation of the powder. Use a fume hood when weighing out large quantities.
- **Disposal:** Dispose of solutions in accordance with local regulations. Although it is a food dye, it should not be disposed of down the drain in large quantities in a laboratory setting.

Disclaimer: The protocols provided are intended as a general guide. Researchers should optimize the procedures for their specific experimental conditions and consult the relevant safety data sheets for detailed handling and disposal information.

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## References

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